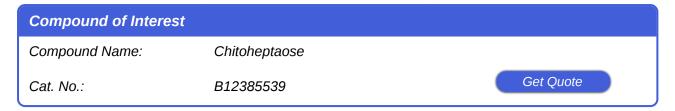


Chitoheptaose Treatment for Gene Expression Analysis in Plants: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Chitoheptaose, a chitin oligosaccharide with a degree of polymerization of seven, acts as a potent Microbe-Associated Molecular Pattern (MAMP) in plants.[1] Its recognition by plant cell surface receptors triggers a cascade of downstream signaling events, culminating in the activation of defense-related genes and the enhancement of plant immunity against a broad spectrum of pathogens.[1][2] This makes chitoheptaose a valuable tool for studying plant defense responses, screening for novel immune-modulating compounds, and developing strategies for crop protection. These application notes provide detailed protocols for the treatment of plants with chitoheptaose to analyze gene expression, along with an overview of the underlying signaling pathways.

Chitin, a polymer of β -1,4-linked N-acetylglucosamine, is a major component of fungal cell walls and insect exoskeletons.[1][2] Plants have evolved sophisticated mechanisms to detect chitin fragments, such as **chitoheptaose**, which are released during pathogen attack. This recognition is crucial for initiating Pattern-Triggered Immunity (PTI), the first line of inducible plant defense.

Chitoheptaose-Induced Signaling Pathway



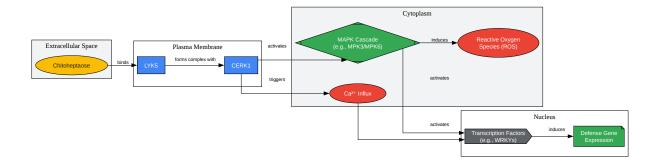




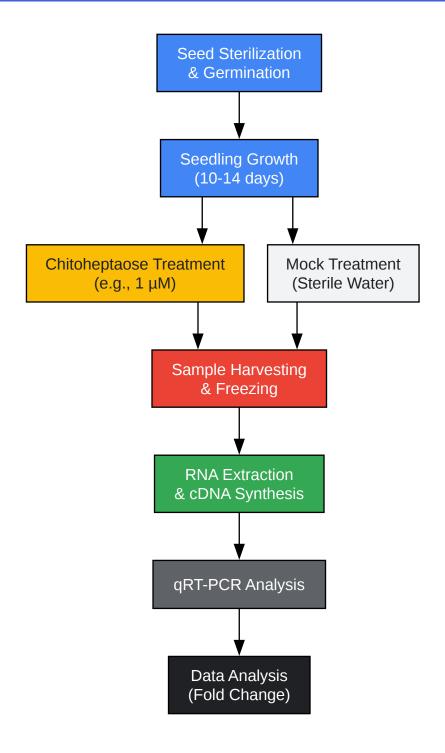
The perception of **chitoheptaose** at the cell surface initiates a well-defined signaling cascade. The initial recognition is mediated by Lysin Motif (LysM) receptor-like kinases (RLKs). In the model plant Arabidopsis thaliana, a receptor complex involving LYK5, and CERK1 (also known as LYK1) is crucial for high-affinity chitin binding and signal initiation. LYK5 is proposed to be the primary chitin-binding protein, which then forms a complex with CERK1 to activate downstream signaling.

Upon **chitoheptaose** binding, the receptor complex activates downstream signaling components, including a mitogen-activated protein kinase (MAPK) cascade. This signaling pathway leads to the production of reactive oxygen species (ROS), calcium influx, and extensive transcriptional reprogramming, including the upregulation of defense-related genes.









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